

Application Notes and Protocols for Measuring RAM-386 Efficacy In Vitro

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Compound of Interest

Compound Name: RAM-386
CAS No.: 104117-59-1
Cat. No.: B8817976

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to assessing the in vitro efficacy of **RAM-386**, a putative small molecule inhibitor of the Regulation of Ace2p activity and cellular morphogenesis (RAM) signaling pathway in fungi. The protocols outlined below are designed for use in research and drug development settings to characterize the biochemical and cellular effects of **RAM-386**.

The RAM signaling network is a conserved protein kinase cascade crucial for fungal morphogenesis, cell separation, and polarized growth.^{[1][2]} Key components of this pathway include the kinases Cbk1 and Kic1, the scaffolding protein Tao3, and regulatory subunits Mob2, Sog2, and Hym1.^{[3][4][5]} In many fungal species, a primary downstream target of the RAM pathway is the Ace2 transcription factor, which governs the expression of genes essential for daughter cell-specific processes.^{[1][6]}

Biochemical Assays to Determine Direct Inhibition

Biochemical assays are fundamental for determining if **RAM-386** directly interacts with and inhibits the activity of key enzymes within the RAM pathway, primarily the Cbk1 kinase.

Cbk1 In Vitro Kinase Assay

This assay directly measures the enzymatic activity of recombinant Cbk1 kinase and its inhibition by **RAM-386**. The assay quantifies the transfer of a phosphate group from ATP to a model substrate.

Data Presentation: Cbk1 Kinase Inhibition by **RAM-386**

RAM-386 Concentration (nM)	Cbk1 Activity (% of Control)	Standard Deviation
0 (Vehicle Control)	100	5.2
1	92.3	4.8
10	75.1	3.9
100	51.5	2.6
1000 (1 μ M)	23.8	1.9
10000 (10 μ M)	8.2	1.1

Experimental Protocol: Cbk1 Kinase Assay (ADP-Glo™ Luminescence-Based)

Materials:

- Recombinant Cbk1 kinase
- Myelin Basic Protein (MBP) substrate
- ATP
- Kinase Buffer (40 mM Tris-HCl pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA, 50 μ M DTT)[7]
- **RAM-386** (solubilized in DMSO)

- ADP-Glo™ Kinase Assay Kit (Promega)

- White, opaque 96-well plates

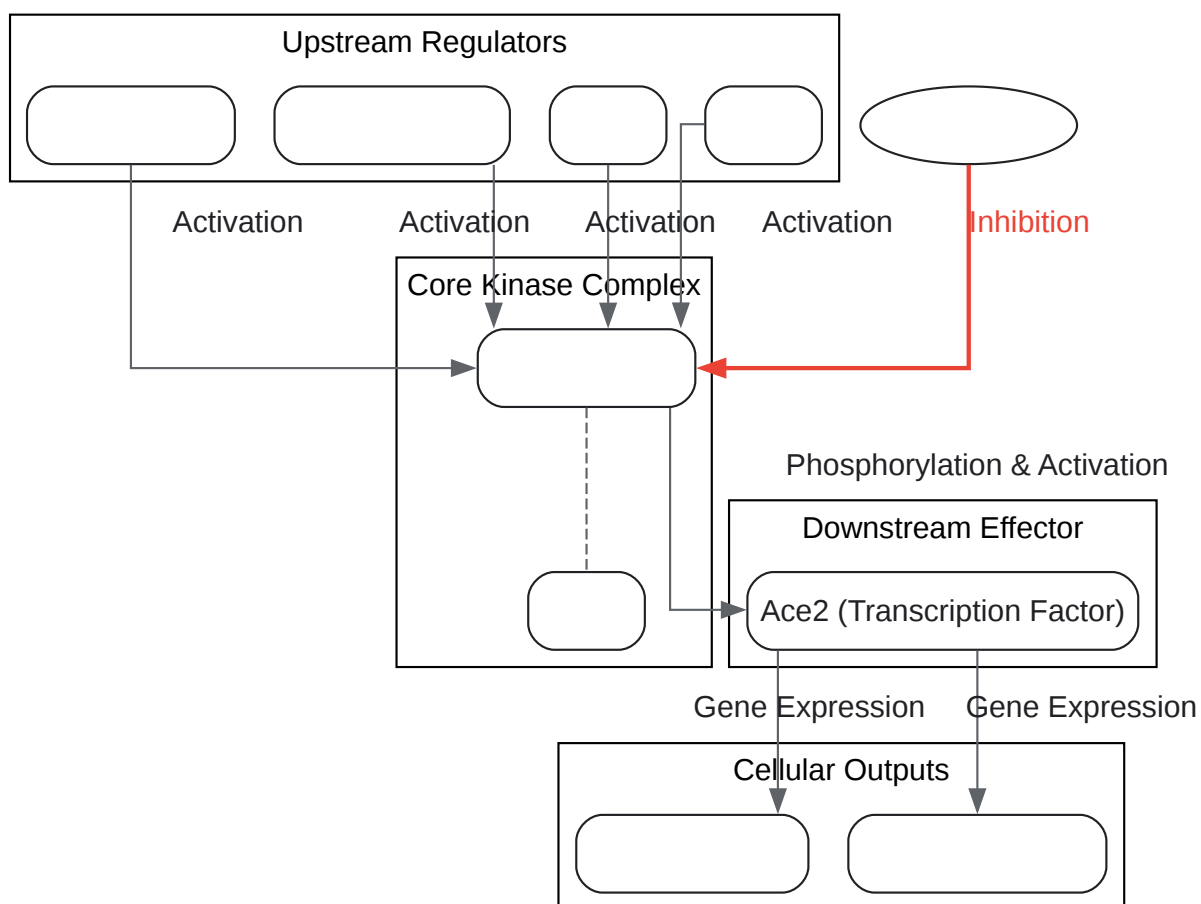
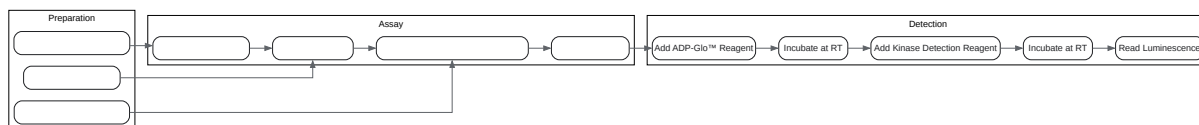
- Plate-reading luminometer

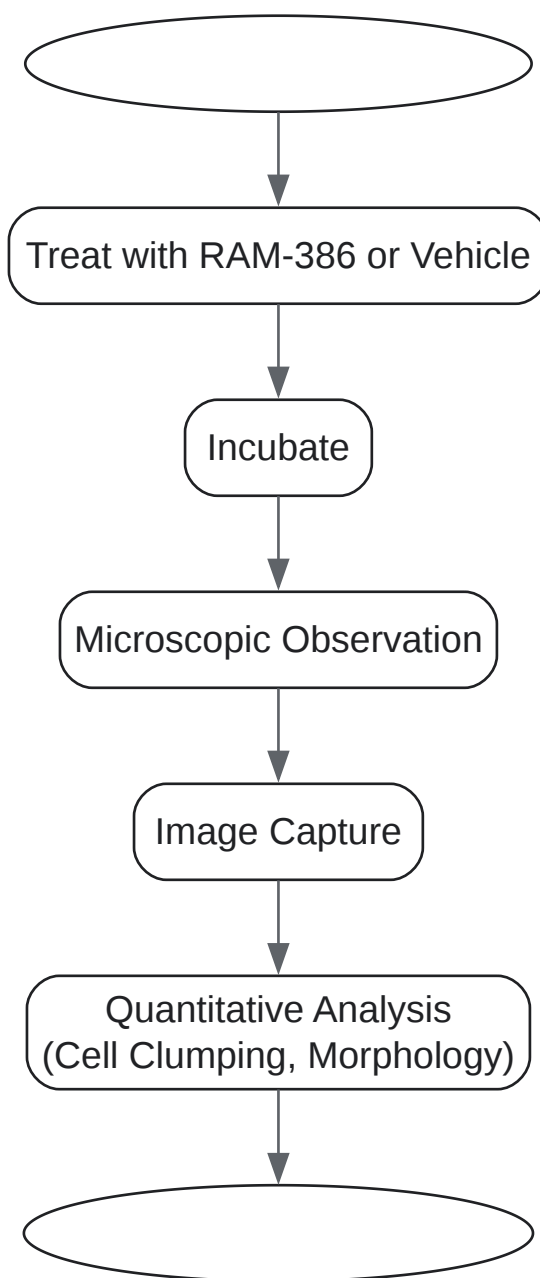
Procedure:

- Reagent Preparation:
 - Prepare a serial dilution of **RAM-386** in kinase buffer. The final DMSO concentration should not exceed 1%.
 - Prepare a master mix containing the substrate (MBP) and ATP in kinase buffer.
 - Dilute recombinant Cbk1 enzyme in kinase buffer to the desired concentration.
- Assay Setup:
 - Add 5 µL of the **RAM-386** serial dilutions or vehicle control (DMSO) to the wells of a 96-well plate.
 - Add 10 µL of the diluted Cbk1 enzyme to each well, except for the "no enzyme" control wells.
 - Initiate the kinase reaction by adding 10 µL of the substrate/ATP master mix to each well.
- Incubation:
 - Incubate the plate at 30°C for 60 minutes.
- Signal Detection:
 - Following incubation, add 25 µL of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
 - Incubate at room temperature for 40 minutes.

- Add 50 μ L of Kinase Detection Reagent to each well to convert ADP to ATP and generate a luminescent signal.
- Incubate at room temperature for 30 minutes.
- Measure the luminescence using a plate-reading luminometer.
- Data Analysis:
 - Subtract the background luminescence (from "no enzyme" wells) from all other readings.
 - Normalize the data by setting the vehicle control as 100% kinase activity.
 - Plot the percent inhibition against the logarithm of the **RAM-386** concentration to determine the IC_{50} value.

Workflow for Cbk1 Kinase Assay





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